

lactamide in biodegradable chemical synthesis

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Compound Focus: Lactamide

CAS No.: 2043-43-8

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Chemical Profile of Lactamide

The table below summarizes the basic chemical information for **lactamide** available from the search results.

Property	Description
IUPAC Name	2-Hydroxypropanamide [1]
Other Names	2-Hydroxypropionamide; Lactic acid amide; α -Hydroxypropionamide [1]
Chemical Formula	$C_3H_7NO_2$ [1]
Molar Mass	89.094 g·mol ⁻¹ [1]
Melting Point	73 to 76 °C [1]
Appearance	White crystalline solid [1]
CAS Number	89673-71-2 (for (S)-(-)-Lactamide) [2]

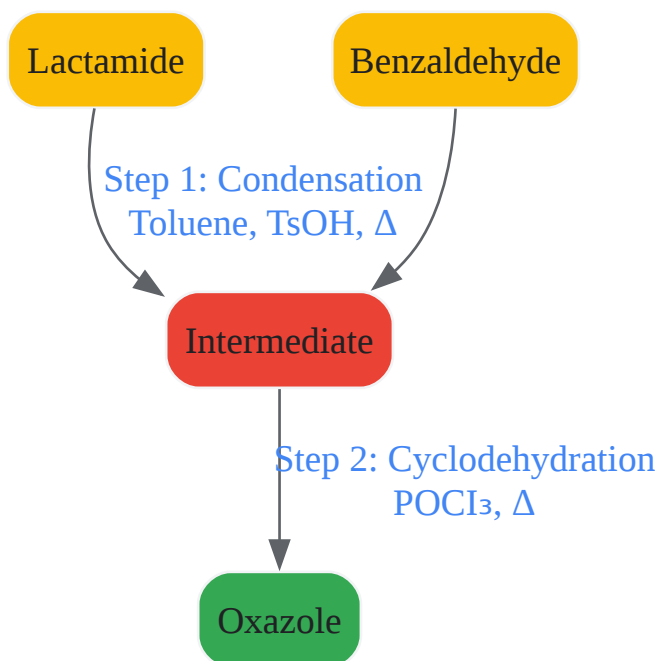
Synthetic Application: Fischer Oxazole Synthesis

One specific protocol was found for using **lactamide** in the classic **Fischer Oxazole Synthesis** [3]. This reaction converts aldehydes into oxazoles, which are important heterocyclic compounds in medicinal chemistry.

Experimental Protocol [3]:

- **Reaction Setup:** Combine **lactamide** (5 g, 56 mmol), benzaldehyde (8 g, 60 mmol), and a catalytic amount of p-toluenesulfonic acid (TsOH, 0.15 g) in toluene.
- **Dehydration:** Reflux the mixture in a Soxhlet apparatus for 12-14 hours. The Soxhlet's cartouche should be filled with potassium carbonate (K_2CO_3), which acts as a water scavenger to drive the reaction forward by removing the water produced.
- **Isolation of Intermediate:** Upon completion, the reaction mixture is filtered, yielding the intermediate 2-(1-hydroxybenzyl)**lactamide**. A reported yield of 100% (4 g) is noted, with a melting point of 122-125°C, which can be recrystallized from water to 129-130°C [3].
- **Cyclodehydration:** The isolated intermediate (2 g, 11.3 mmol) is then heated with phosphorus oxychloride ($POCl_3$, 15 mL) at 80-85°C for 15 minutes.
- **Work-up:** The excess $POCl_3$ is removed under reduced pressure (distilled *in vacuo*). The residue is subjected to steam distillation. The distillate is extracted with ether, and upon evaporation of the ether, 2-phenyl-5-methyloxazole is obtained with a reported yield of 29% [3].

The workflow for this two-step synthesis is illustrated below:



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Limitations and Recommendations for Further Research

The information gathered has significant limitations for creating detailed application notes:

- **Dated Information:** The primary synthetic protocol is from a 1949 source [3], and other context on **lactamide's** use as a chiral auxiliary also comes from older research (1998) [4]. Modern, optimized protocols are lacking.
- **Limited Scope:** Search results did not provide information on **lactamide's** role in "biodegradable chemical synthesis," which was a key part of your query. Available data covers its use as a synthetic building block, but not its environmental fate or application in green chemistry.

To advance your research, I suggest the following steps:

- **Explore Broader Context:** Since direct information on **lactamide** is scarce, research the broader field of **α -hydroxyamides** in synthesis, which may reveal analogous reactions and modern methods.
- **Investigate Green Chemistry Platforms:** Look into contemporary biodegradable chemical platforms like **polyhydroxyalkanoates (PHAs)** or polymers derived from lactic acid (PLA), as their chemistry may share similarities with **lactamide**.
- **Use Specialized Databases:** Conduct a targeted search on specialized chemical and pharmaceutical research databases such as **SciFinder, Reaxys, or PubMed Central** using terms like "**lactamide** synthesis," "hydroxyamide chiral auxiliary," and "oxazole synthesis protocol" to find more recent literature.

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References

1. - Wikipedia Lactamide [en.wikipedia.org]
2. (S)-(-)- Lactamide | CAS 89673-71-2 | SCBT - Santa Cruz Biotechnology [scbt.com]
3. sciencedirect.com/topics/ chemistry / lactamide [sciencedirect.com]
4. Diastereoselective α -alkoxylation of lactamide N -alkyl groups via... [pubs.rsc.org]

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